

Catalytic Applications of Platinum-Sodium Bimetallic Clusters: Application Notes and Protocols

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Compound of Interest

Compound Name: *platinum;sodium*

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Introduction

Platinum (Pt) is a cornerstone of catalysis, renowned for its high activity and stability in a myriad of chemical transformations.[1][2] The advent of nanotechnology has further amplified its potential through the development of platinum-based nanoparticles and clusters, which offer a high surface-area-to-volume ratio and unique electronic properties.[2] A key strategy to enhance the catalytic performance and cost-effectiveness of platinum catalysts is the introduction of a second metal to form bimetallic clusters. This approach can induce synergistic effects that modify the electronic structure, geometric arrangement, and stability of the catalytic sites.[3][4][5]

While extensive research has focused on bimetallic combinations of platinum with other transition metals, the role of alkali metals, particularly sodium (Na), as a promoter or component of bimetallic clusters is an area of growing interest.[6][7] Sodium, when interfaced with platinum at the nanoscale, can significantly alter its catalytic activity and selectivity. This document provides detailed application notes and experimental protocols for the synthesis, characterization, and catalytic application of platinum-sodium bimetallic systems. The focus is on leveraging the promotional effect of sodium to enhance the catalytic performance of platinum in key chemical reactions.

Application Notes

Enhanced Catalytic Activity in Oxidation Reactions

Sodium has been shown to act as an effective promoter for platinum catalysts in various oxidation reactions. The presence of sodium can increase the catalyst's activity by modifying the electronic properties of platinum and stabilizing oxidized platinum species, which are often key intermediates in catalytic cycles.[6] For instance, in the context of CO oxidation, sodium can lower the work function of the catalyst, leading to increased oxygen adsorption.[7] This promotional effect is, however, dependent on the sodium coverage, with low coverages (up to 1.6%) showing a positive impact on the reaction rate, while higher coverages can lead to catalyst poisoning.[7]

Promotion of the Water-Gas Shift Reaction

The low-temperature water-gas shift (WGS) reaction is crucial for producing high-purity hydrogen for applications such as fuel cells. Platinum-based catalysts are active for this reaction, and the addition of sodium has been demonstrated to significantly enhance their performance.[6] Sodium promotes the catalytic activity by facilitating the dissociation of water, a key step in the WGS reaction mechanism. It is proposed that sodium atoms provide oxygen in the form of hydroxyls to the active platinum sites.[6] This is achieved through the stabilization of an oxidized platinum state ($\text{Pt}(\text{OH})_x$), which has been identified as the active site.[6]

Potential in Selective Hydrogenation

While less explored, the electronic modifications induced by sodium on platinum clusters could also be beneficial for selective hydrogenation reactions. The ability of sodium to donate electron density to platinum can alter the adsorption strength of reactants and intermediates, potentially leading to higher selectivity towards desired products. This principle has been observed in other bimetallic systems where the addition of a second metal tunes the electronic structure of platinum.[5]

Quantitative Data Presentation

The following tables summarize quantitative data from studies on sodium-promoted platinum catalysts.

Table 1: Effect of Sodium Coverage on CO Oxidation Rate over Pt/YSZ Catalyst[7]

Sodium Coverage (%)	Change in Catalytic Rate	Observations
0 (Clean Catalyst)	Baseline	-
0.16	Increased	Strengthened the existing reaction character.
1.6	Increased	Synergistic promotion with O^{2-} species.
8	Decreased	Strong interactions affecting catalytic behavior.
40	Decreased	Poisoning of the catalytic rate and suppression of EPOC effect.

Table 2: Catalytic Performance of Na-Promoted Pt/MWNT for the Water-Gas Shift Reaction[6]

Catalyst	Key Feature	Outcome
Pt/MWNT	Unpromoted	Baseline activity.
Na-Pt/MWNT	Sodium promoted	Increased catalyst activity.
Annealed Na-Pt/MWNT	Partial removal of Na	Initially high activity but lower stability.

Experimental Protocols

Protocol 1: Synthesis of Sodium-Promoted Platinum Catalysts on Carbon Nanotubes (Pt-Na/MWNT)

This protocol is adapted from the method described for the preparation of alkali-promoted Pt/MWNT catalysts.[6]

Materials:

- Multi-walled carbon nanotubes (MWNTs)

- Nitric acid (HNO_3), concentrated
- Sodium hydroxide (NaOH) solution, standardized
- Chloroplatinic acid hexahydrate ($\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$)
- Deionized water
- Ethanol

Procedure:

- Functionalization of MWNTs:
 - Disperse a known amount of MWNTs in concentrated nitric acid.
 - Reflux the mixture at 120°C for 3 hours to introduce oxygen-containing functional groups on the surface.
 - After cooling, dilute the mixture with deionized water and filter.
 - Wash the functionalized MWNTs (O-MWNTs) with deionized water until the pH of the filtrate is neutral.
 - Dry the O-MWNTs in an oven at 100°C overnight.
- Sodium Ion-Exchange:
 - Disperse the O-MWNTs in a solution of sodium hydroxide of known concentration.
 - Stir the suspension at room temperature for 24 hours to allow for ion-exchange between the acidic protons of the functional groups and Na^+ ions.
 - Filter and wash the resulting Na-exchanged MWNTs (Na-MWNTs) with deionized water to remove excess NaOH .
 - Dry the Na-MWNTs at 100°C overnight.
- Platinum Impregnation:

- Calculate the required amount of $\text{H}_2\text{PtCl}_6 \cdot 6\text{H}_2\text{O}$ to achieve the desired platinum loading (e.g., 1 wt%).
- Dissolve the chloroplatinic acid in a minimal amount of deionized water or ethanol.
- Impregnate the Na-MWNTs with the platinum precursor solution using the incipient wetness impregnation method.
- Dry the impregnated support at 100°C overnight.
- Reduction to Pt-Na/MWNT:
 - Place the dried powder in a tube furnace.
 - Reduce the catalyst under a flow of hydrogen (e.g., 5% H_2 in Ar) at a temperature of 300°C for 2 hours.
 - Cool the catalyst to room temperature under an inert atmosphere (e.g., Ar or N_2).
 - The resulting material is the sodium-promoted platinum catalyst (Pt-Na/MWNT).

Protocol 2: Catalytic Testing - Low-Temperature Water-Gas Shift (WGS) Reaction

Apparatus:

- Fixed-bed flow reactor
- Mass flow controllers for gas feeds
- Temperature controller
- Gas chromatograph (GC) equipped with a thermal conductivity detector (TCD) for product analysis

Procedure:

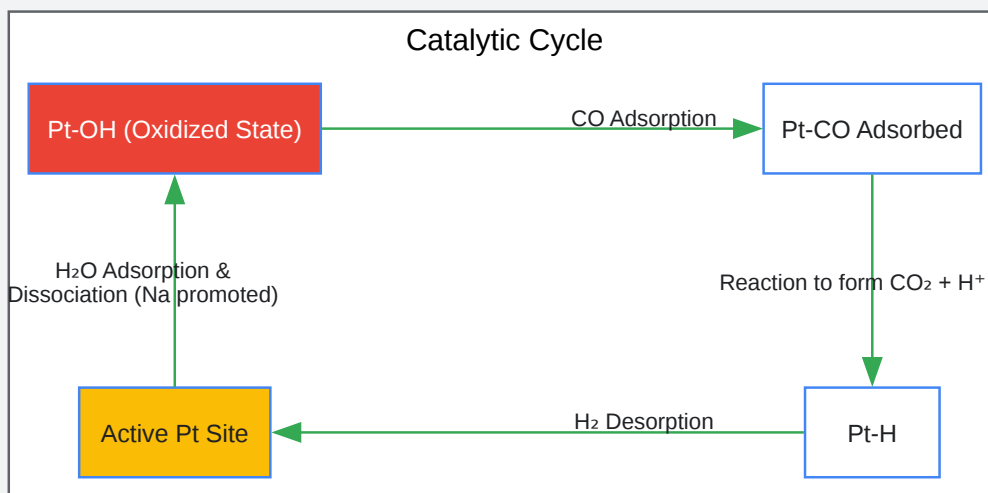
- Catalyst Loading:

- Load a known mass of the Pt-Na/MWNT catalyst into the reactor, typically mixed with an inert material like quartz wool to ensure a stable bed.
- Catalyst Pre-treatment:
 - Heat the catalyst in situ under an inert gas flow (e.g., He or Ar) to a desired temperature (e.g., 200°C) to remove any adsorbed impurities.
- Reaction Conditions:
 - Introduce the reactant gas mixture to the reactor. A typical feed for the WGS reaction consists of CO, H₂O, and an inert carrier gas (e.g., He). The water is typically introduced by bubbling the carrier gas through a saturator maintained at a specific temperature.
 - Set the reaction temperature (e.g., ranging from 150°C to 300°C).
 - Maintain a constant total flow rate to achieve a desired gas hourly space velocity (GHSV).
- Product Analysis:
 - Periodically analyze the composition of the effluent gas stream using an online GC.
 - Separate and quantify the concentrations of CO, CO₂, H₂, and the inert gas.
- Data Analysis:
 - Calculate the CO conversion and the reaction rate based on the inlet and outlet gas compositions and the flow rates.
 - $\text{CO Conversion (\%)} = \frac{([\text{CO}]_{\text{in}} - [\text{CO}]_{\text{out}})}{[\text{CO}]_{\text{in}}} \times 100$
 - $\text{Reaction Rate (mol_CO / g_cat}\cdot\text{s)} = \frac{([\text{CO}]_{\text{in}} \times \text{Flow_rate_in}) - ([\text{CO}]_{\text{out}} \times \text{Flow_rate_out})}{\text{Mass_of_catalyst}}$

Visualizations

Catalytic Cycle for Sodium-Promoted Water-Gas Shift Reaction

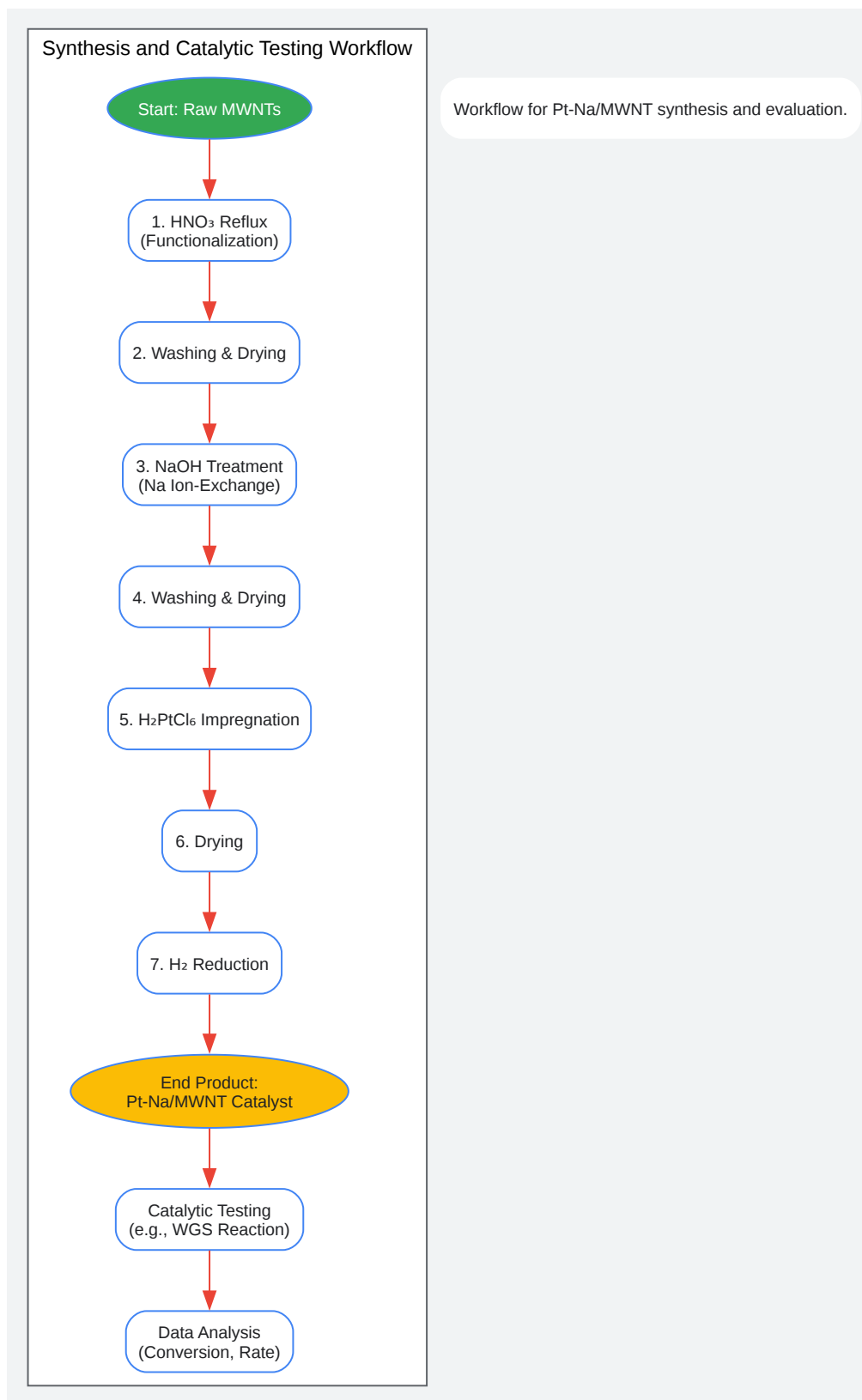
Proposed catalytic cycle for the Na-promoted WGS reaction.



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Caption: Proposed catalytic cycle for the Na-promoted WGS reaction.

Experimental Workflow for Synthesis and Testing of Pt-Na/MWNT



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Caption: Workflow for Pt-Na/MWNT synthesis and evaluation.

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